A Comparative Study of (p,γ) and (α,n) Reactions on ^{144}Sm

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A detailed comparison of the proton-capture ((p,γ)) and alpha-capture ((α,n)) nuclear reactions on **Samarium-144** (^{144}Sm) is crucial for understanding stellar nucleosynthesis, particularly the p-process which is responsible for the creation of certain proton-rich isotopes. This guide provides an objective comparison of these two reactions, supported by experimental data and detailed methodologies for researchers, scientists, and drug development professionals interested in nuclear physics and its applications.

Executive Summary

The ^{144}Sm(p,γ)^{145}Eu and ^{144}Sm(α,n)^{147}Gd reactions are both significant in astrophysical scenarios. Experimental studies for both reactions predominantly utilize the activation technique to determine their cross-sections at astrophysically relevant energies. The (p,γ) reaction has been studied in the energy range of approximately 2.6 to 6.8 MeV, while the (α,n) reaction has been investigated at energies between 13 and 20 MeV.[1][2] The experimental data are often compared with theoretical predictions from statistical models like the Hauser-Feshbach model, with codes such as TALYS and NON-SMOKER being prominent in these analyses.[3][4]

Experimental Protocols

The determination of the cross-sections for both the ^{144}Sm(p,γ) and ^{144}Sm(α,n) reactions largely relies on the activation method. This technique involves bombarding a ^{144}Sm target with a beam of protons or alpha particles, and then measuring the radioactivity of the product nucleus.

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¹⁴⁴Sm(p,γ)¹⁴⁵Eu Reaction Protocol

A common experimental setup for the ¹⁴⁴Sm(p,γ)¹⁴⁵Eu reaction involves the following steps:

- Target Preparation: Enriched ¹⁴⁴Sm targets, typically in the form of Sm_2O_3, are prepared with a thickness ranging from 100 to 350 µg/cm².[2] These are often deposited on a backing material, such as aluminum foil. The molecular deposition technique is a frequently used method for target preparation.[5]

- Irradiation: The ¹⁴⁴Sm targets are irradiated with a proton beam at specific energies within the Gamow window, which for this reaction corresponds to temperatures of 2 to 4 GK. For instance, proton energies can range from 2.6 to 6.8 MeV. The stacked foil technique may be used to degrade the beam energy and measure cross-sections at multiple energies simultaneously.

- Activity Measurement: After irradiation, the activity of the resulting ¹⁴⁵Eu (with a half-life of 5.93 days) is measured offline using a high-purity germanium (HPGe) detector to detect the characteristic gamma rays emitted during its decay.[3][6]

- Cross-Section Determination: The reaction cross-section is then calculated based on the measured activity, the number of target nuclei, the beam flux, and the irradiation time.

¹⁴⁴Sm(α,n)¹⁴⁷Gd Reaction Protocol

The experimental protocol for the ¹⁴⁴Sm(α,n)¹⁴⁷Gd reaction is similar to the (p,γ) reaction, with the key difference being the projectile and the resulting product:

- Target Preparation: Samarium targets are bombarded with alpha-beams.

- Irradiation: The reaction is studied at alpha-energies typically ranging from 13 to 20 MeV.[1] The experiments are often carried out using a cyclotron accelerator.[1][7]

- Activity Measurement: The cross-section is determined by measuring the gamma radiation from the decay of the ¹⁴⁷Gd product nucleus (half-life of 38.06 hours) using an HPGe detector.[1][7]

- Data Analysis: The experimental data are then analyzed within the framework of the statistical model to constrain the alpha-nucleus optical model potential (AOMP), which is a

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crucial parameter in estimating the rates of alpha-induced reactions in astrophysical processes.[1][8]

Quantitative Data Comparison

The following tables summarize the experimental cross-section data for the $^{144}Sm(p,\gamma)^{145}Eu$ and $^{144}Sm(\alpha,n)^{147}Gd$ reactions at various center-of-mass energies.

Table 1: Experimental Cross-Sections for the $^{144}Sm(p,\gamma)^{145}Eu$ Reaction

Proton Energy (MeV)	Center-of-Mass Energy (MeV)	Cross-Section (mb)
2.6	2.57 ± 0.13	-
3.1	-	-
3.7	-	-
4.1	-	-
4.2	-	-
4.7	-	-
5.1	-	-
5.5	-	-
5.9	-	-
6.4	-	-
6.8	-	-

Note: Specific cross-section values at each energy point require accessing the full datasets from the cited literature. The astrophysical S-factor for this reaction was measured for the first time at Ecm_p= 2.57±0.13 MeV to be S-factor=2.542±1.152($\times 10^{10}$) MeV-b.[3]

Table 2: Experimental Cross-Sections for the $^{144}Sm(\alpha,n)^{147}Gd$ Reaction

| Alpha Energy (MeV)	Cross-Section (mb)
13	-
14	-
15	-
16	-
17	-
18	-
19	-
20	-

Note: The cross-section was measured in 1 MeV steps from close above the (α,n) threshold.[1][7] Specific values are available in the referenced publications.

Theoretical Model Comparisons

The experimental results for both reactions are crucial for refining theoretical nuclear reaction models. The Hauser-Feshbach statistical model is a cornerstone for calculating reaction cross-sections, especially for heavy nuclei where the level densities are high.[9] Codes like TALYS provide a framework to perform these calculations, incorporating different models for nuclear level density, gamma-ray strength function, and optical model potential.[5][9] For the ^{144}Sm(p,γ)^{145}Eu reaction, TALYS 1.95 and 1.96, as well as the NON-SMOKER code, have been used for comparisons, showing satisfactory agreement with experimental data.[3][5] In the case of the ^{144}Sm(α,n)^{147}Gd reaction, the experimental data are used to test and constrain the alpha-nucleus optical model potential, which is a key input for these theoretical calculations.[1][10]
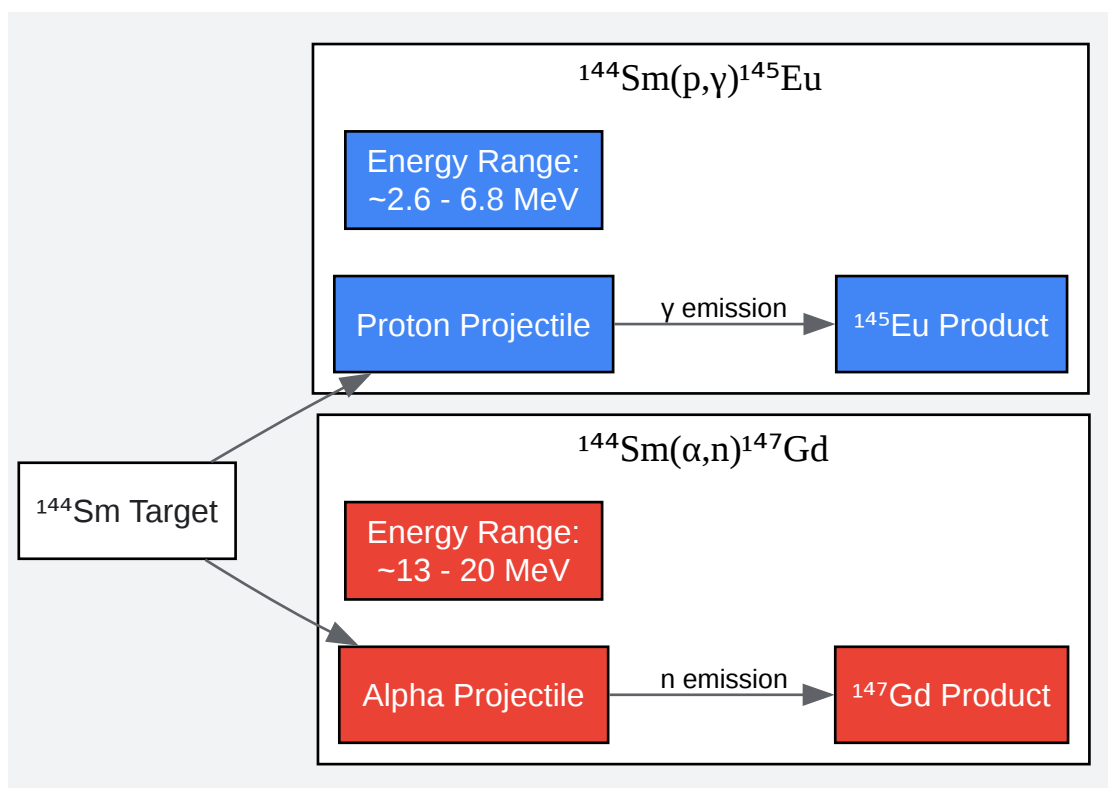
Visualizing the Experimental Workflow and Reaction Comparison

To better understand the processes involved, the following diagrams illustrate the general experimental workflow and the logical comparison between the two reactions.
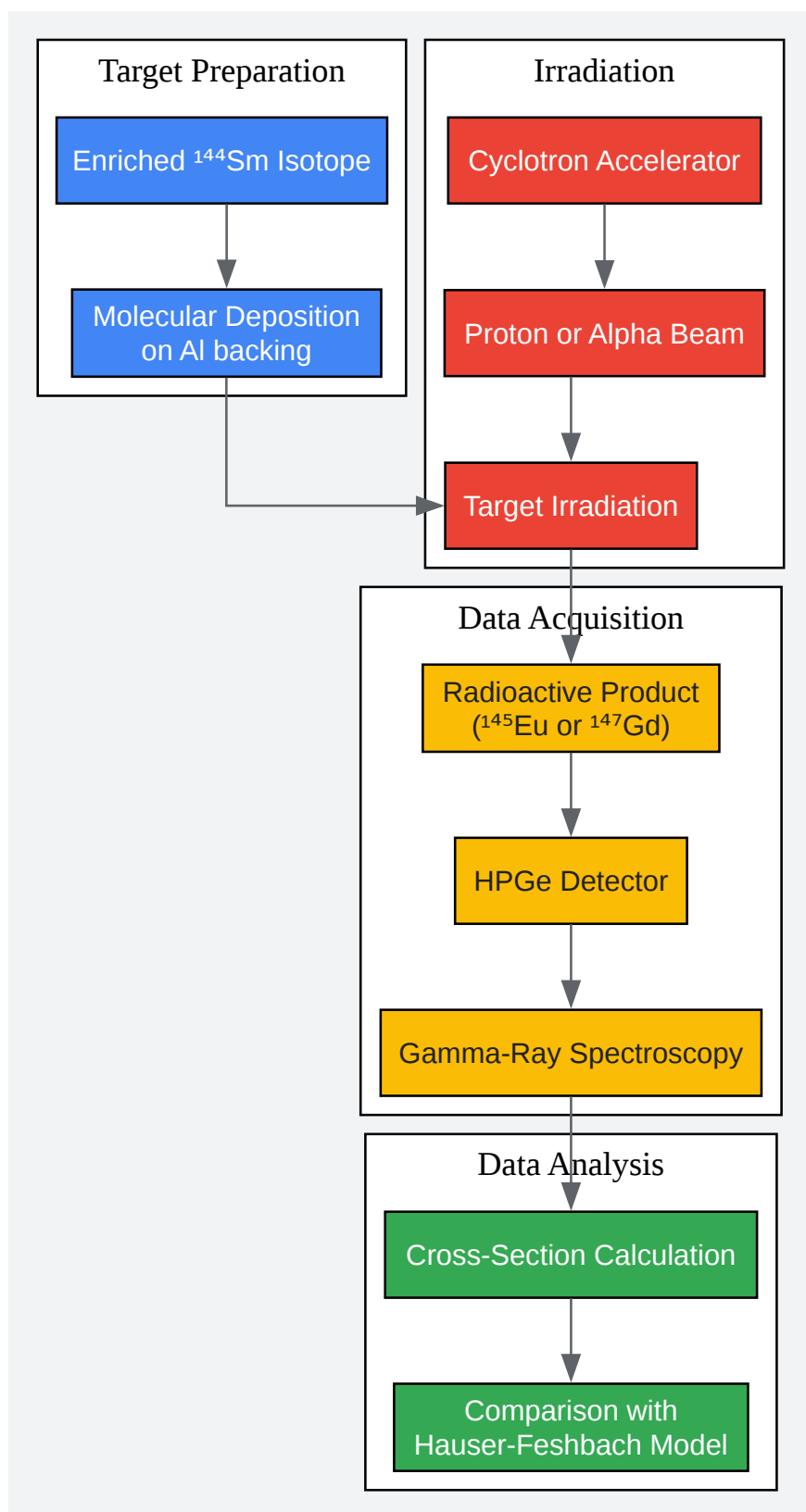
A generalized workflow for studying (p,γ) and (α,n) reactions using the activation method.

A logical comparison of the key aspects of the (p,γ) and (α,n) reactions on ¹⁴⁴Sm.

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References

- 1. [2302.02697] Cross section measurement of the 144Sm(alpha,n)147Gd reaction for studying the alpha-nucleus optical potential at astrophysical energies [arxiv.org]

- 2. epj-conferences.org [epj-conferences.org]

- 3. [2401.03525] Measurement of ^{144}Sm(p,y) cross-section at Gamow energies [arxiv.org]

- 4. Measurement of ¹⁴⁴Sm(p,γ) cross-section at Gamow energies [arxiv.org]

- 5. Experimental cross-section of 144 Sm(p, γ) reaction relevant to astrophysical p-process: Open Access, Read PDF & Key Insights | Bohrium [bohrium.com]

- 6. Experimental cross-section of 144Sm(p,γ) reaction relevant to astrophysical p-process | EPJ Web of Conferences [epj-conferences.org]

- 7. arxiv.org [arxiv.org]

- 8. researchgate.net [researchgate.net]

- 9. Hauser-Feshbach calculations – Anna Simon-Robertson [sites.nd.edu]

- 10. Frontiers | Constrained model assumptions using recent data of α-particle reactions on 144Sm [frontiersin.org]

- To cite this document: BenchChem. [A Comparative Study of (p,γ) and (α,n) Reactions on ^{144}Sm]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1262722#comparative-study-of-p-and-n-reactions-on-144sm]

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